An In-depth Technical Guide to 2,3-Dimethylanthracene: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2,3-Dimethylanthracene*
CAS No.:	*613-06-9*
Cat. No.:	*B1329340*

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This guide provides a comprehensive technical overview of **2,3-dimethylanthracene**, a polycyclic aromatic hydrocarbon (PAH) of significant interest in materials science and chemical research. Intended for researchers, scientists, and professionals in drug development and organic electronics, this document delves into the core physical and chemical properties, synthesis, spectroscopic characterization, and key applications of this versatile molecule.

Introduction: The Molecular Architecture and Significance

2,3-Dimethylanthracene is a tricyclic aromatic hydrocarbon characterized by a linear fusion of three benzene rings, with two methyl groups substituted at the 2 and 3 positions of the central ring system.[1] This substitution pattern imparts specific electronic and steric properties that distinguish it from its parent compound, anthracene, and other methylated isomers. Its molecular structure gives rise to notable fluorescence, making it a valuable component in the development of organic light-emitting diodes (OLEDs) and as a fluorescent probe in various

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chemical studies.[1] As with many PAHs, understanding its properties and safe handling is crucial due to potential carcinogenic characteristics.[1]

Caption: Chemical structure of **2,3-Dimethylanthracene**.

Core Physical and Chemical Properties

2,3-Dimethylanthracene is typically a solid at room temperature, appearing as a white to yellow or orange crystalline powder.[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	$C_{16}H_{14}$	[2][3]
Molecular Weight	206.29 g/mol	[2]
CAS Number	613-06-9	[2]
Appearance	White to almost white or yellow to orange powder/crystal	[1][4]
Melting Point	252 °C	[4][5]
Solubility	Insoluble in water; soluble in organic solvents such as benzene and toluene.	[1]
Purity (typical)	>98.0% (GC)	[4]

Note on conflicting data: Some sources report significantly different melting and boiling points (-93 °C and 110.6 °C, respectively).[6] These values likely correspond to a solution of **2,3-dimethylanthracene** in toluene, as offered by some suppliers, and not the pure compound.

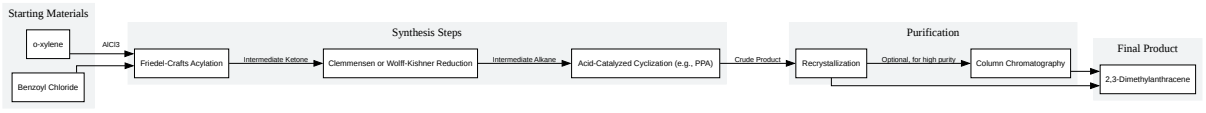
Synthesis and Purification

The synthesis of **2,3-dimethylanthracene** can be approached through several established methods for forming polycyclic aromatic hydrocarbons. A common and effective strategy involves a Friedel-Crafts-type reaction followed by cyclization.

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Proposed Synthesis Pathway: Friedel-Crafts Acylation and Cyclization

A plausible synthetic route involves the Friedel-Crafts acylation of an appropriately substituted aromatic precursor, followed by a reduction and subsequent acid-catalyzed cyclization. While a specific protocol for **2,3-dimethylanthracene** is not readily available in the searched literature, a general procedure based on known transformations for similar anthracene derivatives is outlined below.[7]



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Caption: Proposed workflow for the synthesis of **2,3-dimethylanthracene**.

Experimental Protocol (Illustrative):

- Friedel-Crafts Acylation: To a cooled, stirred solution of o-xylene in a suitable inert solvent (e.g., dichloromethane), add anhydrous aluminum chloride. Slowly add benzoyl chloride and allow the reaction to proceed at room temperature until completion (monitored by TLC). Quench the reaction with ice-water and extract the organic layer.

- Reduction of the Ketone: The resulting ketone is then reduced to the corresponding methylene group. This can be achieved via a Clemmensen reduction (amalgamated zinc and hydrochloric acid) or a Wolff-Kishner reduction (hydrazine and a strong base).

- Cyclization: The reduced product is then cyclized using a strong acid catalyst such as polyphosphoric acid (PPA) or sulfuric acid at elevated temperatures to yield the crude **2,3-dimethylanthracene**.

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- Purification: The crude product is purified by recrystallization from a suitable solvent system, such as ethanol or a mixture of hexane and ethyl acetate.[8] For higher purity, column chromatography on silica gel can be employed.[9]

Spectroscopic Characterization

The structural elucidation of **2,3-dimethylanthracene** relies on standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H and ^{13}C NMR spectra provide definitive structural confirmation.

- ^{1}H NMR: The proton NMR spectrum is expected to show signals in the aromatic region (typically δ 7.0-8.5 ppm) corresponding to the protons on the anthracene core. Distinct singlets or narrow multiplets will be present for the non-equivalent aromatic protons. A characteristic singlet in the aliphatic region (around δ 2.5 ppm) will correspond to the six protons of the two methyl groups.

- ^{13}C NMR: The carbon NMR spectrum will display signals for the aromatic carbons (typically δ 120-140 ppm) and a signal for the methyl carbons at higher field (around δ 20 ppm). The symmetry of the molecule will influence the number of distinct signals observed.[10]

UV-Visible and Fluorescence Spectroscopy

2,3-Dimethylanthracene exhibits characteristic absorption and emission spectra due to its extended π-conjugated system.

- UV-Visible Absorption: The UV-Vis spectrum in a solvent like chloroform typically shows absorption bands corresponding to π-π* transitions.[11]

- Fluorescence Emission: Upon excitation at an appropriate wavelength, **2,3-dimethylanthracene** exhibits strong fluorescence. This property is central to its application in OLEDs and as a fluorescent probe. The emission spectrum is often a mirror image of the absorption spectrum.[11]

Chemical Reactivity

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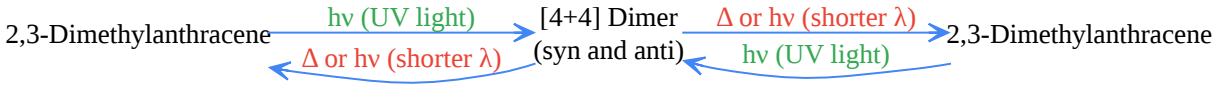
The chemical behavior of **2,3-dimethylanthracene** is dictated by its aromatic nature.

Electrophilic Aromatic Substitution

Like anthracene, **2,3-dimethylanthracene** can undergo electrophilic aromatic substitution reactions such as halogenation, nitration, and Friedel-Crafts acylation.[1] The substitution pattern is influenced by the directing effects of the existing alkyl groups and the inherent reactivity of the anthracene core, which favors substitution at the 9 and 10 positions.[6]

Photodimerization

A characteristic reaction of anthracenes is [4+4] photodimerization upon exposure to UV light.[12] For **2,3-dimethylanthracene**, this reaction leads to the formation of both syn and anti dimers in approximately equal amounts.[1]



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Caption: Reversible photodimerization of **2,3-dimethylanthracene**.

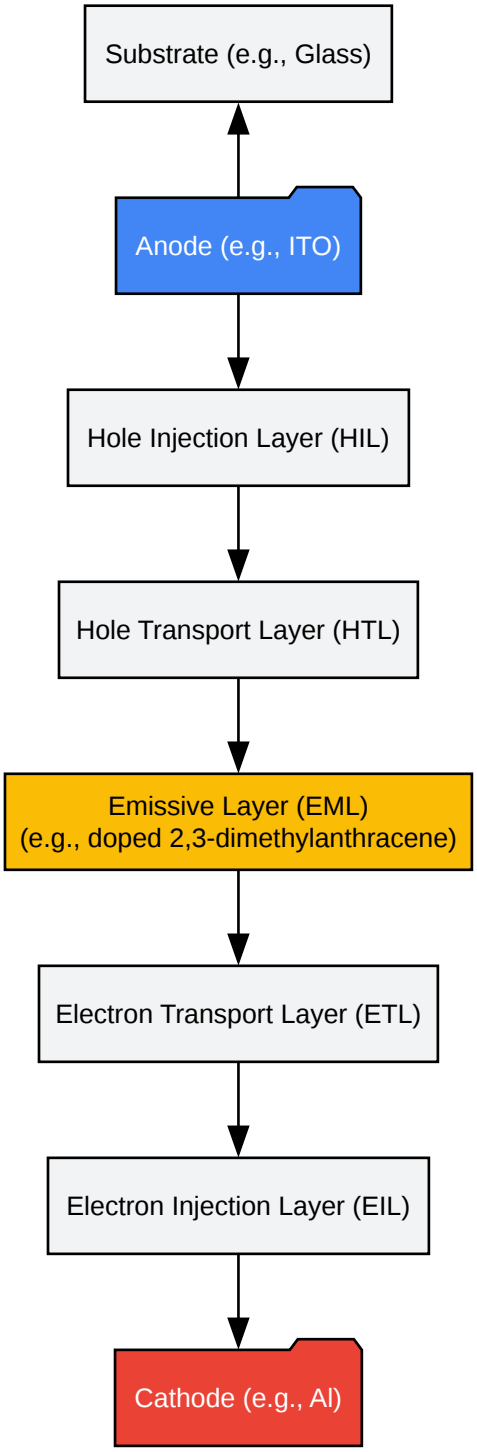
Applications in Research and Development

The unique photophysical properties of **2,3-dimethylanthracene** make it a valuable material in the field of organic electronics.

Organic Light-Emitting Diodes (OLEDs)

2,3-Dimethylanthracene and its derivatives are utilized as emissive materials or hosts in the emissive layer of OLEDs.[1] The methyl groups can enhance solubility and influence the solid-state packing, which in turn affects the device's efficiency and stability. The general structure of a multilayer OLED device incorporates the emissive layer between charge-transporting layers to facilitate efficient electron-hole recombination and light emission.[13]

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